

In-Depth Technical Guide to the Solubility of Lithium Nitrite in Organic Solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium nitrite*

Cat. No.: *B081658*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current understanding of **lithium nitrite** (LiNO_2) solubility in organic solvents. Due to a notable scarcity of precise quantitative data in publicly accessible literature for a wide range of organic solvents, this guide synthesizes available qualitative information, presents comparative data for analogous lithium salts, and details the standardized experimental protocols for solubility determination.

Executive Summary

Lithium nitrite is a hygroscopic, inorganic salt with established applications as a corrosion inhibitor and in organic synthesis.^{[1][2]} While its solubility in water is well-documented, its behavior in organic solvents is less quantified in literature. The available information strongly indicates that **lithium nitrite** is exceptionally soluble in absolute ethanol.^{[1][2]} This property is leveraged in its purification and in its use as a reagent in non-aqueous reaction media.^[2] However, a comprehensive, quantitative dataset of its solubility in a broader range of organic solvents is not readily available. This guide aims to bridge this knowledge gap by providing qualitative descriptions, contextual data from similar compounds, and standardized methodologies for researchers to determine solubility in their specific systems.

Data Presentation: Solubility of Lithium Nitrite

Precise quantitative solubility data for **lithium nitrite** in a variety of organic solvents is not extensively reported in peer-reviewed journals or chemical databases. The information

available is largely qualitative. For context, quantitative data for its solubility in water is provided.

Table 1: Quantitative and Qualitative Solubility of **Lithium Nitrite**

| Solvent | Temperature (°C) | Solubility (g/100 g of solvent) | Observations |
|------------------|------------------|----------------------------------|---|
| Water | 0 | 70.94 | - |
| Water | 25 | 103.67 | - |
| Water | 90 | 1119.5 | - |
| Absolute Ethanol | Ambient | Exceptionally Soluble | Used for extraction and purification. [1] [3] |
| Alcohols | Ambient | Soluble | General qualitative observation. [3] |

Data for water solubility sourced from a chemical properties database.[\[4\]](#)

To provide a comparative framework for researchers, the following table presents solubility data for lithium nitrate (LiNO_3), a structurally similar salt, in various organic solvents. This data can offer insights into the potential behavior of **lithium nitrite** in these systems, although direct equivalence should not be assumed.

Table 2: Comparative Solubility of Lithium Nitrate (LiNO_3) in Various Organic Solvents

| Solvent | Temperature (°C) | Solubility (g/100 g of solvent) |
|---------------------------|------------------|----------------------------------|
| Ethanol | 25 | 26.3 |
| Acetonitrile | 25 | 1.8 |
| Dimethyl Sulfoxide (DMSO) | 25 | 32.7 |
| Propylene Carbonate (PC) | 25 | 0.4 |
| Dimethyl Carbonate (DMC) | 25 | 0.03 |

Solubility data for LiNO_3 is indicative and sourced from a study on lithium salt solubilities.^{[5][6]}

Factors Influencing Solubility in Organic Solvents

The solubility of ionic compounds like **lithium nitrite** in organic solvents is governed by a complex interplay of factors:

- **Solvent Polarity:** Polar solvents are generally better at solvating ions. The high polarity of ethanol, stemming from its hydroxyl group, contributes to its effectiveness in dissolving **lithium nitrite**.
- **Dielectric Constant:** Solvents with a high dielectric constant are more effective at reducing the electrostatic attraction between the lithium (Li^+) and nitrite (NO_2^-) ions, facilitating dissolution.
- **Hydrogen Bonding:** Protic solvents like ethanol can form hydrogen bonds with the nitrite anion, which can significantly enhance solvation and solubility.
- **Lattice Energy of the Solute:** The strength of the ionic bonds in the crystal lattice of **lithium nitrite** must be overcome by the energy released during solvation.
- **Temperature:** For most solid solutes, solubility increases with temperature, as the dissolution process is often endothermic.^[5]

Experimental Protocols for Solubility Determination

For researchers needing to quantify the solubility of **lithium nitrite** in a specific organic solvent, the following established methodologies can be employed.

Isothermal Equilibrium Method

This is a common and reliable method for determining the solubility of a solid in a liquid.

Methodology:

- **Sample Preparation:** An excess amount of finely ground **lithium nitrite** is added to a known volume or mass of the organic solvent in a sealed, temperature-controlled vessel.

- **Equilibration:** The mixture is agitated (e.g., using a magnetic stirrer or a shaker bath) at a constant temperature for a prolonged period to ensure that equilibrium is reached. The time required for equilibration should be determined empirically, but 24 to 48 hours is a common starting point.
- **Phase Separation:** Once equilibrium is achieved, the agitation is stopped, and the undissolved solid is allowed to settle. A sample of the supernatant saturated solution is then carefully withdrawn using a syringe fitted with a filter (e.g., a 0.45 μm PTFE filter) to prevent any solid particles from being transferred.
- **Concentration Analysis:** The concentration of **lithium nitrite** in the saturated solution is determined using a suitable analytical technique.
 - **Gravimetric Analysis:** A known mass or volume of the saturated solution is evaporated to dryness, and the mass of the remaining solid **lithium nitrite** is measured.
 - **Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES):** The solution is appropriately diluted, and the concentration of lithium is determined.^{[5][6]} This method is highly sensitive and accurate.
 - **Ion Chromatography:** The concentration of the nitrite anion can be determined.
 - **UV-Vis Spectroscopy:** If the nitrite ion exhibits a characteristic absorbance in the chosen solvent, a calibration curve can be used for quantification.

Polythermal Method

This method involves determining the temperature at which a solution of a known concentration becomes saturated.

Methodology:

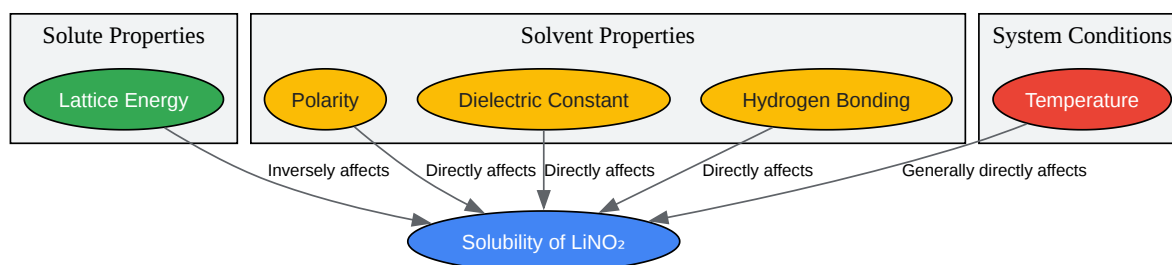
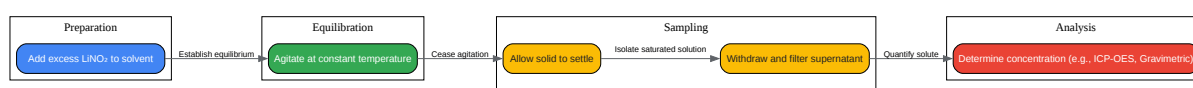
- **Sample Preparation:** A series of samples with known concentrations of **lithium nitrite** in the organic solvent are prepared in sealed vials.
- **Heating and Dissolution:** Each vial is slowly heated while being stirred until all the solid **lithium nitrite** has dissolved.

- **Cooling and Observation:** The clear solution is then allowed to cool slowly with constant stirring. The temperature at which the first crystals appear is recorded as the saturation temperature for that specific concentration.
- **Solubility Curve Construction:** By plotting the concentration versus the saturation temperature, a solubility curve can be constructed.

Mandatory Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for the isothermal equilibrium method of solubility determination.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lithium nitrite - Wikipedia [en.wikipedia.org]
- 2. Lithium nitrite | 13568-33-7 | Benchchem [benchchem.com]
- 3. Lithium nitrite - Sciencemadness Wiki [sciencemadness.org]
- 4. lithium nitrite [chemister.ru]
- 5. escholarship.org [escholarship.org]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Solubility of Lithium Nitrite in Organic Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081658#solubility-of-lithium-nitrite-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com